

Potential off-target effects of Atf4-IN-1.

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Compound of Interest

Compound Name: Atf4-IN-1

Cat. No.: B12370879

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Atf4-IN-1 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using **Atf4-IN-1**. The information is designed to help address specific issues that may be encountered during experiments and to provide guidance on investigating potential off-target effects.

Frequently Asked Questions (FAQs)

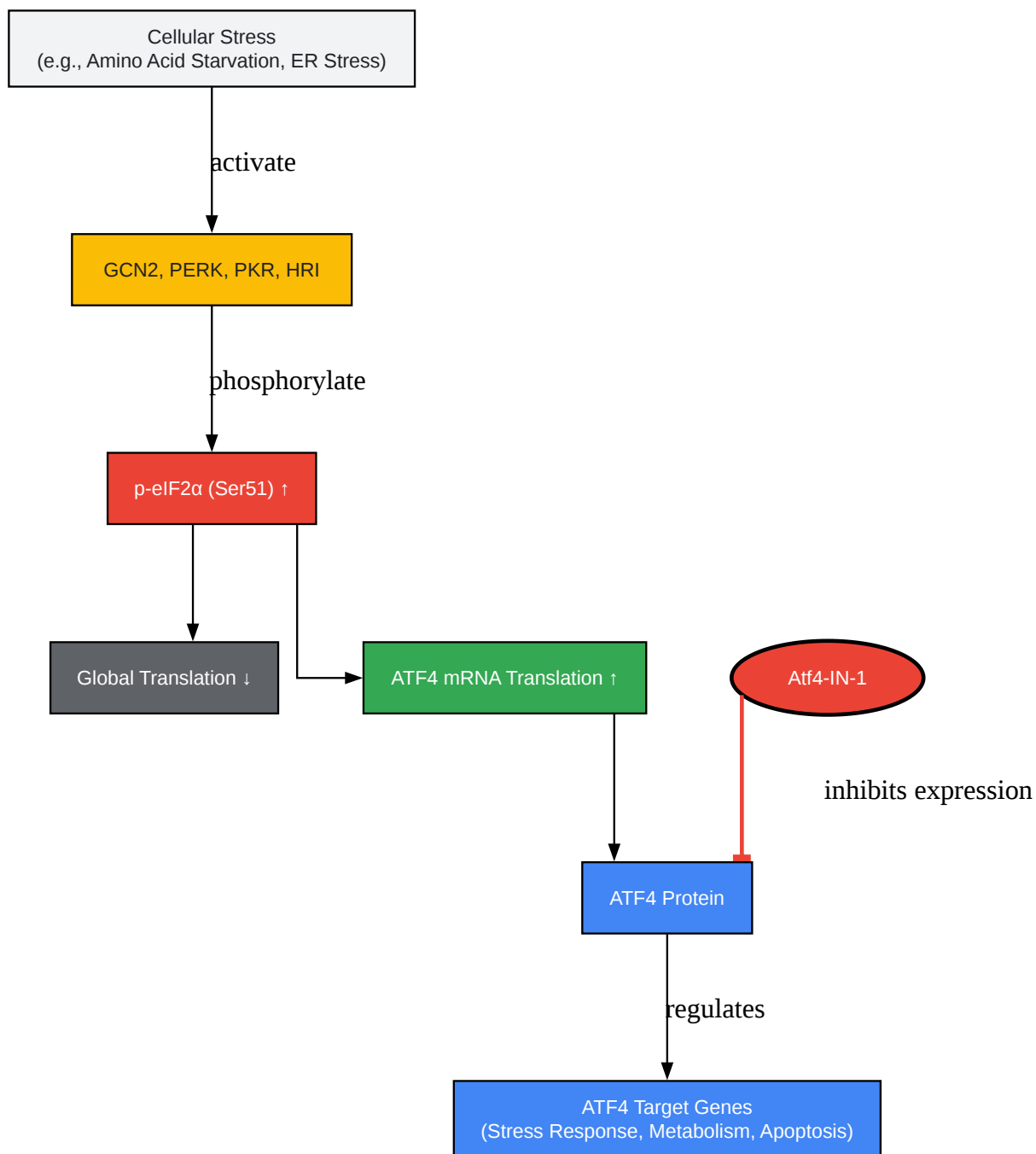
Q1: What is the primary mechanism of action for Atf4-IN-1?

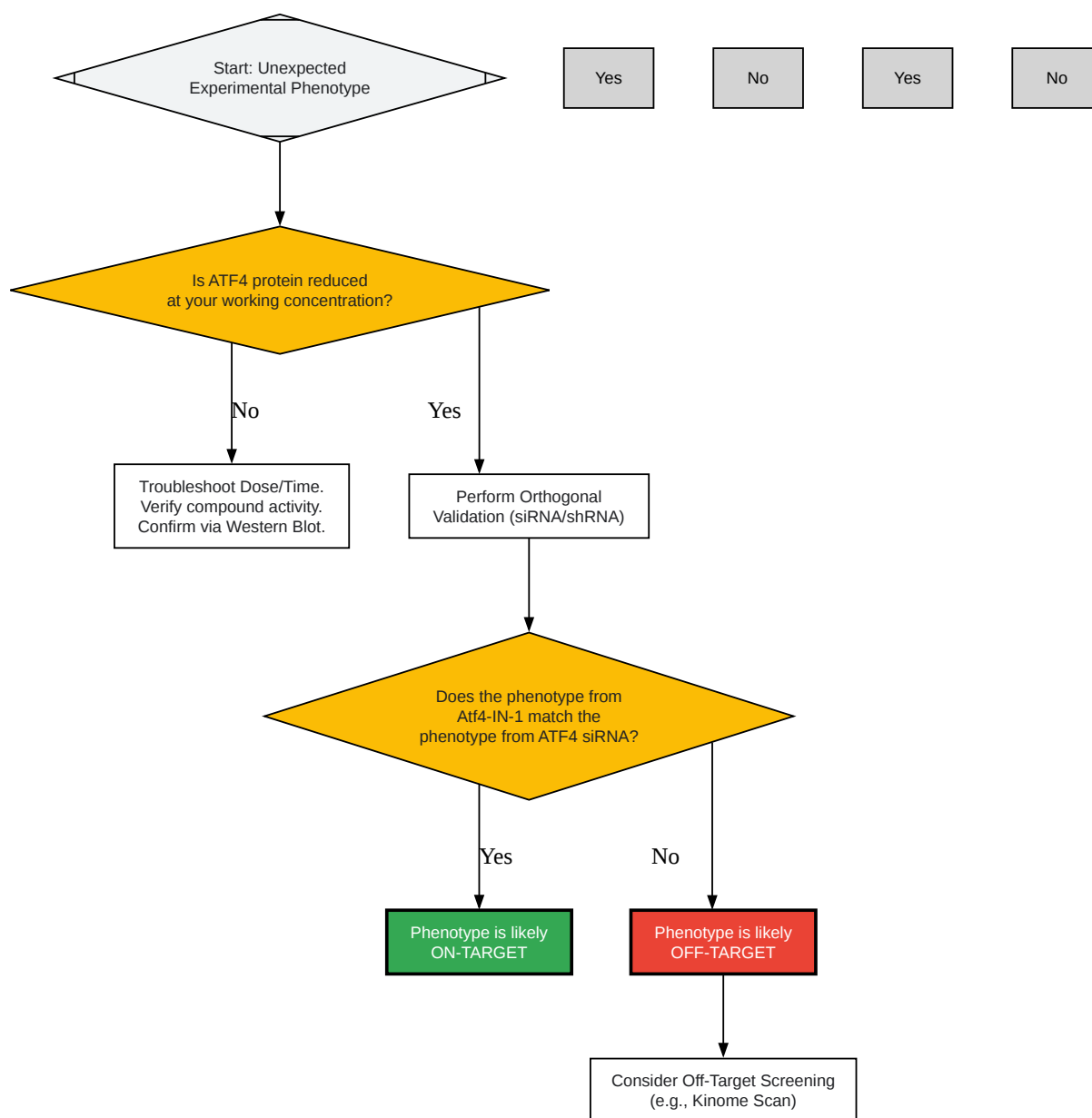
Atf4-IN-1 is a small molecule compound identified as both an inhibitor of Activating Transcription Factor 4 (ATF4) expression and an activator of eukaryotic initiation factor 2B (eIF2B)[1]. Its primary on-target effects are the dose-dependent reduction of ATF4 protein levels and the activation of eIF2B's guanine nucleotide exchange activity.

Summary of In Vitro Activity:

Parameter	Target/Effect	Cell Line	Value	Reference
IC50	ATF4 Protein Expression Inhibition	HEK-293T	32.43 nM	[1]
EC50	eIF2B Activation	HEK-293T	5.844 nM	[1]
IC50	Cell Proliferation Inhibition	HEK-293T	96 μ M	[1]

The Integrated Stress Response (ISR) is a key cellular signaling network that responds to various stressors like amino acid starvation, ER stress, and viral infection.[2]. A central event in the ISR is the phosphorylation of eIF2 α by one of four kinases (GCN2, PERK, PKR, HRI). This phosphorylation reduces global protein synthesis but paradoxically enhances the translation of ATF4 mRNA. **Atf4-IN-1** is understood to intervene in this pathway by reducing the expression of the ATF4 protein.





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References

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- 2. Frontiers | A stay of execution: ATF4 regulation and potential outcomes for the integrated stress response [frontiersin.org]
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